

Industrial Production Methods and Protocols

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Compound Focus: Chloranil

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Industrial production of **chloranil** (Tetrachloro-1,4-benzoquinone) primarily follows two technical pathways: the **oxidation of hydroquinone derivatives** and the **direct chlorination of phenol**. The table below summarizes the core characteristics of these methods.

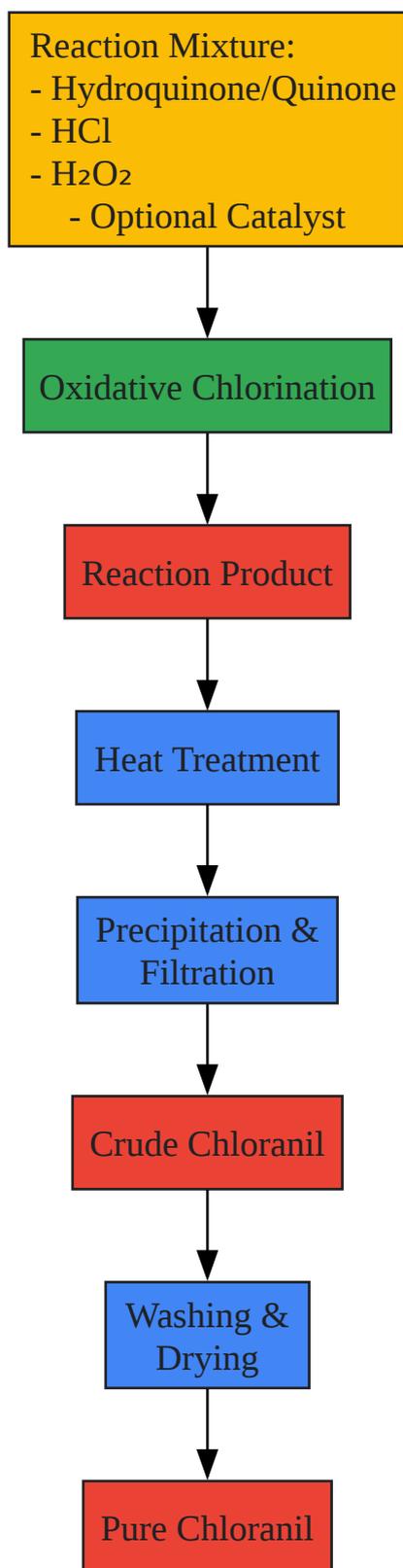
Production Method	Key Features	Key Reaction Components	Reaction Conditions
Oxidation of Hydroquinone [1] [2]	Simpler installation; can be conducted at atmospheric pressure without halometallic catalysts [1].	Hydroquinone or Quinone; Hydrogen Peroxide; Hydrochloric Acid [1].	Uses hydrogen peroxide and hydrochloric acid for oxidative chlorination [1].
Chlorination of Phenol [3]	A traditional, well-documented industrial route.	Phenol; Chlorine; Sulfuric Acid; Catalyst (e.g., Aluminum Chloride) [3].	Carried out in the presence of sulfuric acid and catalysts like aluminum chloride or iron(III) chloride [3].
From p-Aminophenol [4]	Proposed as a cost-effective alternative; generates ammonium chloride as a by-product [4].	p-Aminophenol; Chlorine Gas; Acetic Acid Solution; Iron catalyst [4].	Reaction in acetic acid solution with chlorine gas; temperature range 35–90 °C [4].

Detailed Experimental Protocols

Protocol 1: Oxidation of Hydroquinone with Hydrogen Peroxide and HCl

This protocol is based on a patent designed to simplify production using readily available reagents and atmospheric pressure [1].

- **Key Steps and Workflow:** The following diagram outlines the sequential reaction and purification stages.



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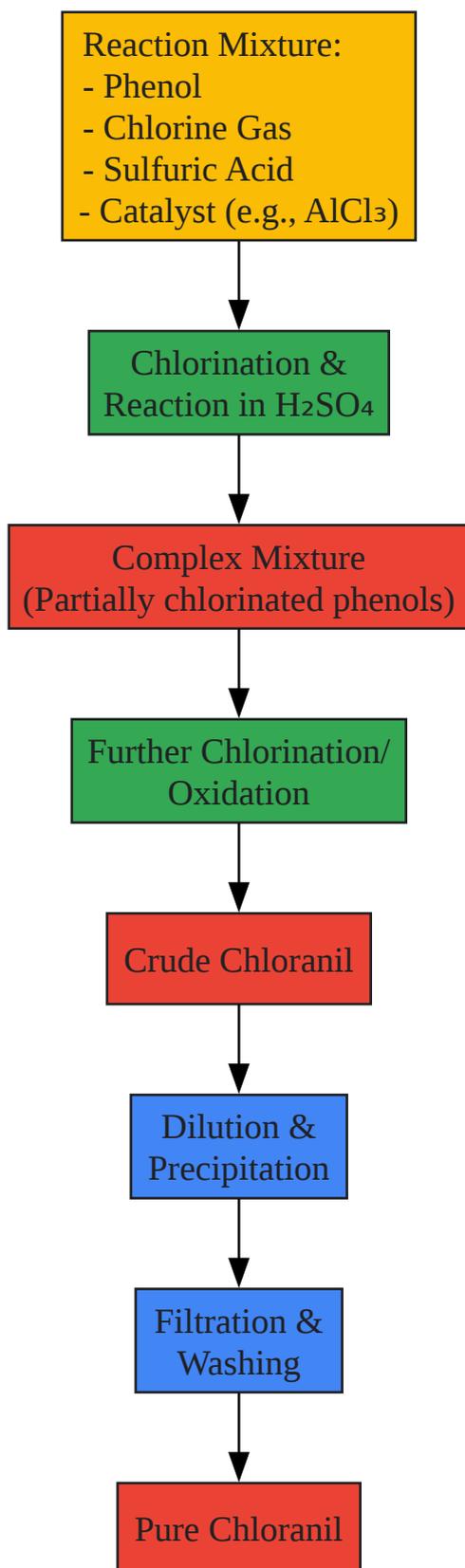
Chloranil synthesis workflow from hydroquinone/quinone oxidation

- **Procedure:**
 - **Reaction Setup:** Charge a reactor with hydroquinone (or a partially chlorinated quinone), hydrochloric acid (HCl), and water. Hydrogen peroxide (H₂O₂) is added as an oxidizing agent. The process can be performed with or without a catalyst [1].
 - **Oxidative Chlorination:** The reaction proceeds at elevated temperatures. The patent notes that heating the reaction mixture is a key step to facilitate the conversion [1].
 - **Product Isolation:** After the reaction is complete, the mixture is cooled. The crude **chloranil** product precipitates out of the solution and is collected via filtration [1].
 - **Purification:** The solid crude product is washed and dried to obtain pure **chloranil** [1].

Protocol 2: Chlorination of Phenol with Sulfuric Acid

This is a classic method where phenol undergoes direct chlorination in a sulfuric acid medium [3].

- **Key Steps and Workflow:** The process involves a complex series of chlorination and oxidation steps.



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Chloranil synthesis workflow from phenol chlorination

- **Procedure:**
 - **Reaction Setup:** Phenol is combined with sulfuric acid and a catalyst, such as aluminum chloride or iron(III) chloride [3].
 - **Chlorination:** Chlorine gas is introduced into the reaction mixture. The process involves the formation of various intermediate chlorinated phenols (e.g., 2,3,4,5-tetrachlorophenol) before arriving at the final product [3].
 - **Product Isolation:** The crude **chloranil** is separated from the reaction mass, often by dilution and precipitation [3].
 - **Purification:** The solid is filtered, thoroughly washed, and dried to achieve the desired purity [3].

Key Considerations for Researchers

- **By-Product Management:** The production process from p-aminophenol generates ammonium chloride, which could potentially be valorized. All methods produce hydrogen chloride gas, which requires scrubbing (e.g., with water to produce hydrochloric acid) for environmental and safety reasons [4].
- **Process Evolution:** Recent patent focuses on **simplification**, emphasizing the ability to operate at **atmospheric pressure** without specialized halometallic catalysts, which could be advantageous for reducing capital costs and operational complexity [1].
- **Material Compatibility:** The highly corrosive nature of the reactants (chlorine, hydrochloric acid, sulfuric acid) necessitates the use of corrosion-resistant materials in reactor design, such as specialized steels or linings [3].

Safety and Handling Information

Chloranil is classified as an irritant [5]. While it has a low acute mammalian toxicity (oral LD₅₀ > 4000 mg/kg), it has a **high potential for bioaccumulation** and is **highly toxic to fish** [5]. It is also a metabolite of pentachlorophenol, and its formation in toxicological studies is linked to oxidative stress responses in the liver [6]. Standard laboratory safety practices, including the use of personal protective equipment (PPE) and engineering controls, are essential when handling this compound.

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